

A Technical Guide to Substituted 2,6-Dimethyloctane Diols and Related Compounds

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Compound of Interest

Compound Name: 2,6-Dimethyloctane-1,6-diol

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Introduction

This technical guide provides a comprehensive overview of the available scientific information regarding **2,6-dimethyloctane-1,6-diol** and its structurally related compounds. Direct historical and discovery information for **2,6-dimethyloctane-1,6-diol** is limited in the current scientific literature. Therefore, this document focuses on the synthesis, properties, and biological significance of closely related isomers and analogs, including 2,6-dimethyloctane-1,8-diol and the naturally occurring pheromone, 2,6-dimethyl-7-octene-1,6-diol. This information provides valuable context and a predictive framework for researchers interested in this class of molecules.

Physicochemical Properties of Substituted 2,6-Dimethyloctanes

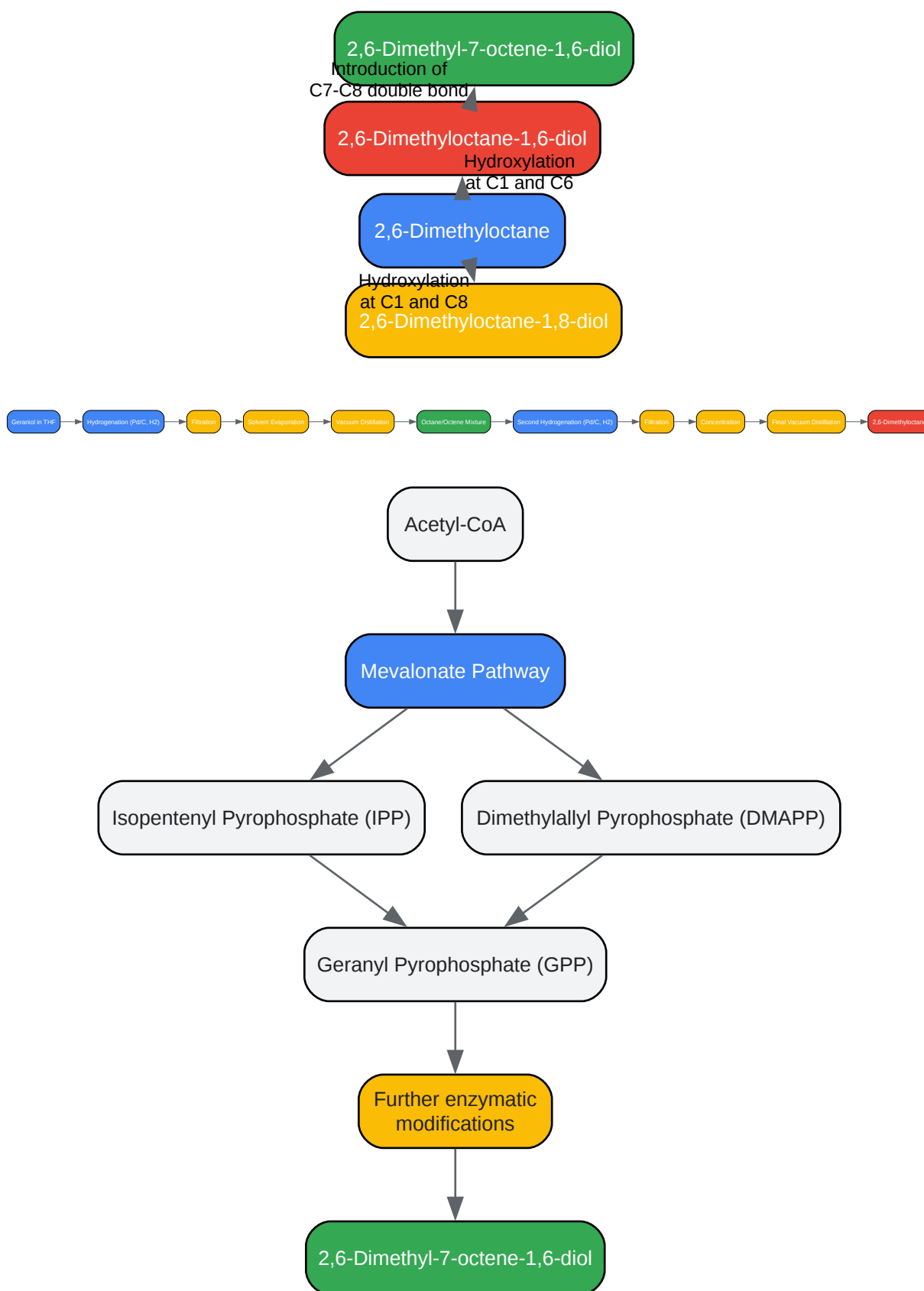
Quantitative data for 2,6-dimethyloctane and its diol derivatives are summarized below. These values are essential for understanding the compound's behavior in various experimental and biological systems.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Flash Point (°C)	Density (g/cm³)
2,6-Dimethyloctane	2051-30-1	C ₁₀ H ₂₂	142.28	158	34	0.73
2,6-Dimethyloctane-1,8-diol	75656-41-6	C ₁₀ H ₂₂ O ₂	174.28	Not Available	Not Available	Not Available
2,6-Dimethyl-7-octene-1,6-diol	10207-75-7	C ₁₀ H ₂₀ O ₂	172.26	Not Available	Not Available	Not Available

Data sourced from PubChem and other chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Structural Relationships of 2,6-Dimethyloctane Diol Isomers

The following diagram illustrates the structural differences between **2,6-dimethyloctane-1,6-diol** and its related isomers. Understanding these subtle structural variations is critical for predicting their chemical reactivity and biological activity.



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References

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